

Handling and disposal procedures for 2,3-Dichloro-1-propanol

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Compound of Interest

Compound Name: 2,3-Dichloro-1-propanol

Cat. No.: B139626

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Application Notes and Protocols for 2,3-Dichloro-1-propanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **2,3-Dichloro-1-propanol** (CAS No. 616-23-9), a hazardous chemical intermediate. Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Hazard Identification and Summary

2,3-Dichloro-1-propanol is a combustible, viscous liquid that is toxic if swallowed, fatal in contact with skin, and harmful if inhaled.^{[1][2]} It causes serious eye damage and is suspected of causing genetic defects.^{[1][2]} Long-term exposure may have carcinogenic effects and cause irreversible damage.^[3]

GHS Hazard Statements:

- H301: Toxic if swallowed^{[1][2]}
- H310: Fatal in contact with skin^{[1][2]}
- H318: Causes serious eye damage^{[1][2]}

- H332: Harmful if inhaled[1]
- H341: Suspected of causing genetic defects
- H227: Combustible liquid

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3-Dichloro-1-propanol** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ Cl ₂ O	[1][4]
Molecular Weight	128.99 g/mol	[1][4][5]
Appearance	Viscous, colorless to amber liquid with an ethereal odor	[1][4][6]
Boiling Point	182 °C (360-365 °F) at 760 mmHg	[1][4][7]
Melting Point	-29.15 °C	[4][8]
Flash Point	93 °C (199.4 °F)	[4][5]
Density	1.360 g/mL at 20 °C	[4][5][7][8]
Solubility in Water	Slightly soluble (1-10 g/L)	[4][9]
Vapor Pressure	0.18 - 0.214 mmHg at 25 °C	[1][4]

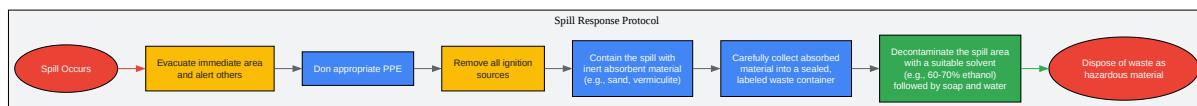
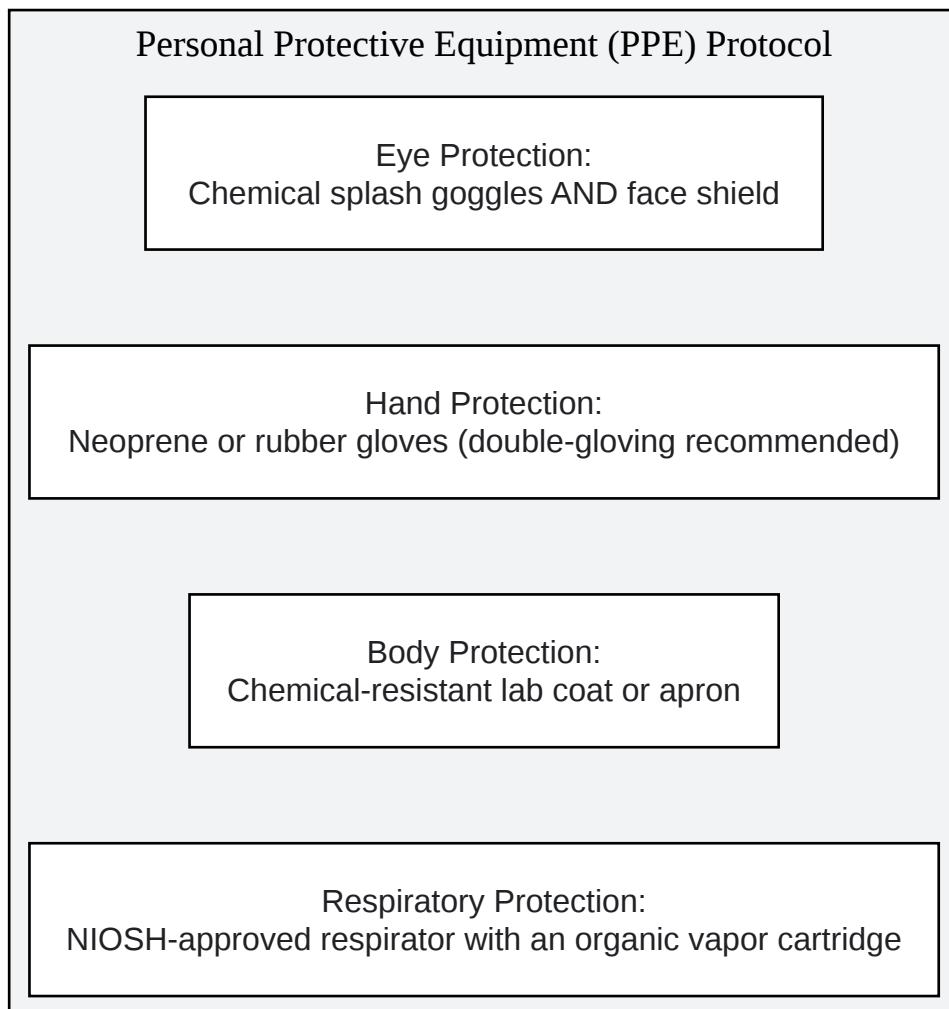
Handling and Storage Protocols

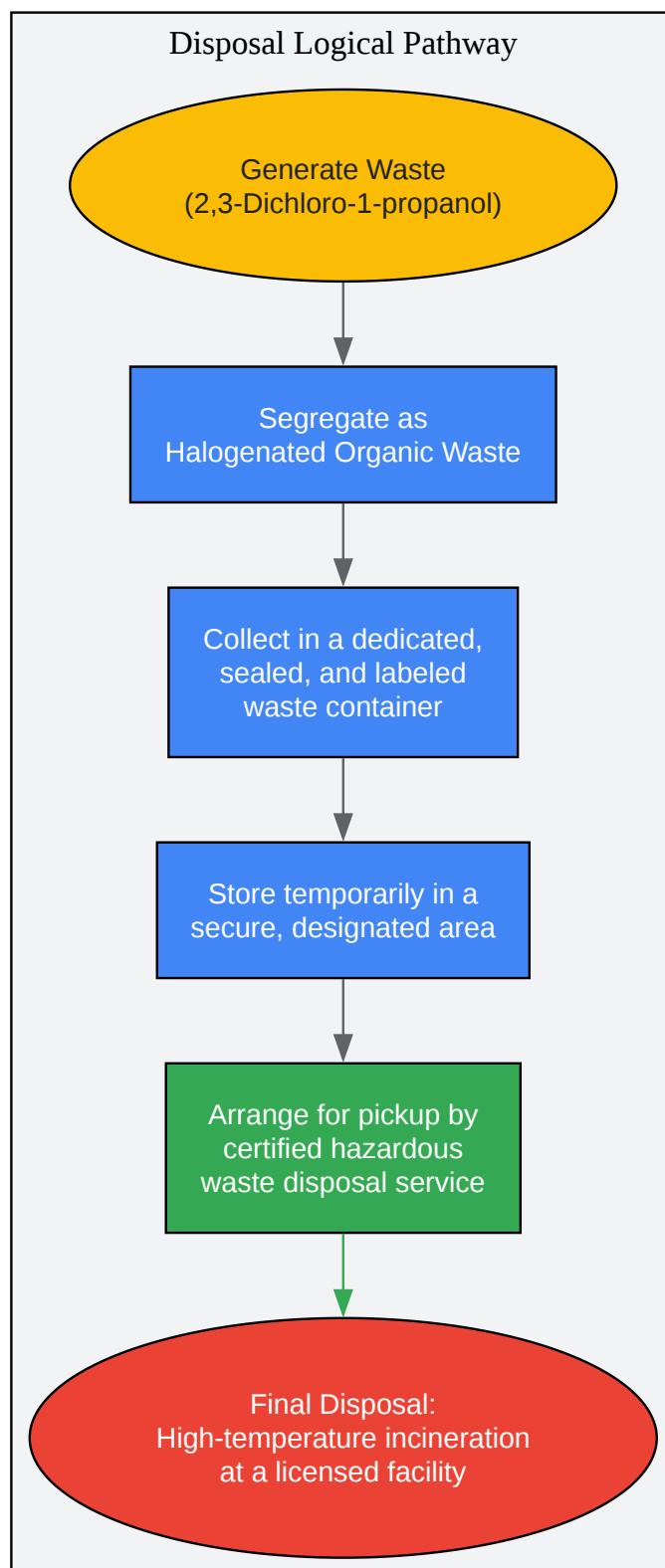
Engineering Controls

- Ventilation: All work with **2,3-Dichloro-1-propanol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][10]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[11][12]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling this substance.





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